

Comparative Guide: SB 201076 & SB 204990 vs. Emerging ACLY Inhibitors

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Compound of Interest

Compound Name: SB 201076

Cat. No.: B1247066

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Executive Summary & Strategic Positioning

SB 201076 is a potent, competitive inhibitor of ATP Citrate Lyase (ACLY), a critical enzyme linking carbohydrate metabolism to lipid biosynthesis. However, its application in research is frequently misunderstood due to its physicochemical properties.

Critical Technical Distinction:

- **SB 201076** (Free Acid): The active inhibitor species.^[1] It is cell-impermeable due to its polarity. It must be used only in cell-free enzymatic assays.
- **SB 204990** (γ -Lactone Prodrug): The cell-permeable form.^[2] It hydrolyzes intracellularly to release the active **SB 201076**. This form must be used for in vitro cell culture and in vivo animal studies.

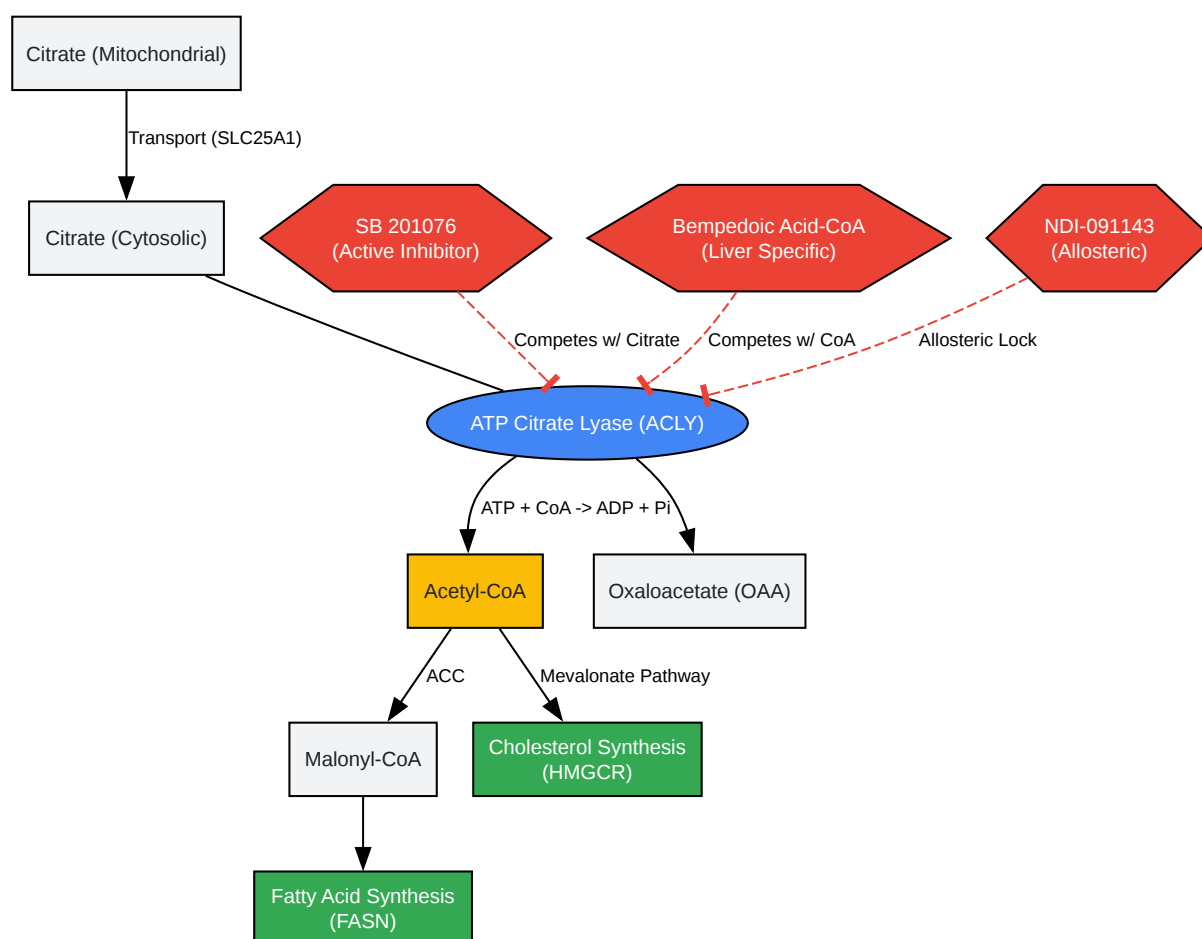
This guide compares the **SB 201076**/SB 204990 system against modern alternatives like Bempedoic Acid (clinical standard) and NDI-091143 (high-potency allosteric inhibitor), providing validated protocols to ensure experimental success.

Mechanistic Profile & Signaling Pathway

ACLY catalyzes the conversion of Citrate and Coenzyme A (CoA) to Acetyl-CoA and Oxaloacetate (OAA), driven by ATP hydrolysis.[3] This is the primary source of cytosolic Acetyl-CoA for de novo lipogenesis (DNL) and cholesterol synthesis.

Pathway Visualization

The following diagram illustrates the ACLY bottleneck and the specific intervention points for **SB 201076** and its comparators.



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Figure 1: ACLY acts as the gatekeeper for lipid synthesis. **SB 201076** targets the citrate binding domain, while Bempedoic Acid (active form) targets the CoA domain.

Comparative Analysis: SB 201076 vs. Alternatives

While **SB 201076** is a classic reference compound, newer inhibitors offer higher potency or unique tissue selectivity.

Table 1: Technical Comparison of ACLY Inhibitors

Feature	SB 201076 / SB 204990	BMS-303141	Bempedoic Acid (ETC-1002)	NDI-091143
Primary Utility	General Research (Lipid metabolism studies)	Tool Compound (High potency cell work)	Clinical/Translational (Liver-specific models)	Structural Biology (High affinity binding)
Target Potency	Ki $\approx$ 1.0 μ M (Rat/Human)	IC50 = 0.13 μ M	IC50 $\approx$ 29 μ M (Parent) / <10 μ M (Active CoA)	Ki = 7.0 nM; IC50 = 2.1 nM
Cell Permeability	No (Acid) / Yes (Lactone Prodrug)	Yes (Directly permeable)	Yes (Requires ACSVL1 activation)	Yes
Mechanism	Competitive (vs Citrate)	Competitive	Competitive (vs CoA)	Allosteric (Citrate domain)
Selectivity	High for ACLY vs other lyases	Moderate (Weak ACC inhibition)	Liver Specific (Requires ACSVL1 enzyme)	Extremely High
In Vivo Efficacy	Hypolipidemic (Rat/Dog)	Reduces plasma lipids/glucose	Lowers LDL-C (Human/Primate)	Not widely established

Critical Assessment

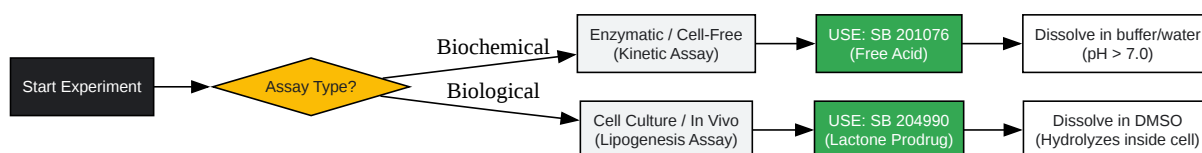
- Use SB 204990 if you need a reliable, broad-spectrum ACLY inhibitor for general cell lines (HepG2, HeLa, PC3) where liver-specific enzymes (ACSVL1) might not be expressed.

- Use Bempedoic Acid only if studying liver metabolism or statin-intolerant models, as it requires specific enzymatic activation not present in skeletal muscle or many cancer cell lines.
- Use NDI-091143 if you require nanomolar potency to rule out off-target effects seen with micromolar inhibitors like **SB 201076**.

Validated Experimental Protocols

Workflow Decision Tree

Select the correct compound form based on your assay type to avoid false negatives.



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Figure 2: Protocol selection logic. Using the acid form (**SB 201076**) on intact cells will result in zero activity due to membrane impermeability.

Protocol A: Cell-Based Lipogenesis Inhibition (Using SB 204990)

Objective: Measure inhibition of de novo fatty acid synthesis in HepG2 cells.

- Preparation:
 - Reconstitute SB 204990 (Prodrug) in DMSO to a stock concentration of 10-30 mM.
 - Note: Do not use aqueous buffers for the stock; the lactone ring is stable in DMSO but hydrolyzes over time in water.
- Seeding:

- Seed HepG2 cells at

cells/well in 6-well plates. Incubate 24h.
- Treatment:
 - Treat cells with SB 204990 (Concentration range: 1–30 μ M).
 - Include a DMSO vehicle control (<0.1% v/v).
 - Incubate for 4 hours (short-term flux) or 24 hours (total lipid content).
- Tracer Addition:
 - Add

acetic acid (1 μ Ci/mL) for the final 2 hours of treatment.
- Extraction & Quantification:
 - Wash cells with cold PBS.
 - Lyse in 0.1 M NaOH.
 - Saponify lipids (75°C, 1h) and extract non-saponifiable lipids (cholesterol) with petroleum ether.
 - Acidify remaining phase and extract fatty acids.
 - Quantify radioactivity via liquid scintillation counting.
- Expected Result:
 - Dose-dependent reduction in

incorporation. >80% inhibition expected at 30 μ M.

Protocol B: Enzymatic ACLY Assay (Using SB 201076)

Objective: Determine K_i of the active inhibitor against recombinant ACLY.

- Reagents:
 - **SB 201076** (Free Acid).
 - Malate Dehydrogenase (MDH) coupled system (measures OAA production via NADH oxidation).
- Reaction Mix:
 - Buffer: 50 mM Tris-HCl (pH 8.0), 10 mM MgCl₂, 10 mM DTT.
 - Substrates: 0.2 mM CoA, 5 mM ATP, 20 mM Citrate.
 - Detection: 0.15 mM NADH, 6 U/mL MDH.
- Procedure:
 - Incubate enzyme with **SB 201076** (0.1 – 10 µM) for 10 min at 25°C.
 - Initiate reaction by adding Citrate.
 - Monitor absorbance decrease at 340 nm (NADH oxidation).
- Calculation:
 - Plot initial velocity () vs. inhibitor concentration.
 - Fit to competitive inhibition model.^[4] Expected $K_i \approx 1 \mu\text{M}$.

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